A Comparative Spectroscopic Guide to 2-(Hexyloxy)phenol Isomers

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Compound of Interest

Compound Name:	*2-(Hexyloxy)phenol*
CAS No.:	*31189-03-4*
Cat. No.:	*B3051122*

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For researchers, scientists, and professionals in drug development, the precise characterization of molecular structures is a cornerstone of innovation and regulatory compliance. Isomeric ambiguity can lead to significant deviations in biological activity, toxicity, and patentability. This guide provides an in-depth spectroscopic comparison of **2-(hexyloxy)phenol** and its positional isomers, 3-(hexyloxy)phenol and 4-(hexyloxy)phenol. By leveraging Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy, we will delineate the structural nuances that differentiate these closely related compounds.

The positional isomerism of the hexyloxy group on the phenol ring significantly influences the electronic environment and, consequently, the spectroscopic fingerprint of each molecule. Understanding these differences is paramount for unambiguous identification and quality control in a research and development setting.

Structural Isomers Under Investigation

The three positional isomers of hexyloxyphenol share the same molecular formula ($C_{12}H_{18}O_2$) and molecular weight (194.27 g/mol), making their differentiation by mass spectrometry alone

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challenging without careful analysis of fragmentation patterns. Their structural differences are illustrated below.

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Caption: Chemical structures of **2-(hexyloxy)phenol**, 3-(hexyloxy)phenol, and 4-(hexyloxy)phenol.

Comparative Spectroscopic Analysis

The following sections detail the expected spectroscopic characteristics of each isomer. For 4-(hexyloxy)phenol, experimental data is referenced where available. For **2-(hexyloxy)phenol** and 3-(hexyloxy)phenol, where direct experimental data is less readily available, predictions are based on established principles of spectroscopy and data from closely related analogs such as 2-ethoxyphenol and 3-methoxyphenol.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of isomers. The chemical shift (δ), splitting pattern (multiplicity), and coupling constants (J) of both ^{1}H and ^{13}C nuclei provide a detailed map of the molecular connectivity.

^{1}H NMR Spectroscopy: The position of the hexyloxy group dramatically alters the symmetry and electronic environment of the aromatic protons.

- **2-(Hexyloxy)phenol**: We anticipate a complex multiplet pattern for the four aromatic protons, as they are all chemically non-equivalent. The proton ortho to the hydroxyl group will likely be the most deshielded. The hydroxyl proton's chemical shift will be concentration-dependent and can be confirmed by a D_2O exchange experiment[1].

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- 3-(Hexyloxy)phenol: This isomer will also exhibit a complex pattern for its four aromatic protons. However, the relative chemical shifts will differ from the 2-isomer due to the different positioning of the electron-donating hexyloxy group relative to the hydroxyl group.

- 4-(Hexyloxy)phenol: Due to the C_2 symmetry of the aromatic ring, a simpler spectrum is expected, with two doublets (or more accurately, two pairs of doublets appearing as an AA'BB' system) representing the two sets of equivalent aromatic protons.

^{13}C NMR Spectroscopy: The chemical shifts of the aromatic carbons are highly sensitive to the substitution pattern.

- **2-(Hexyloxy)phenol**: All six aromatic carbons are expected to be chemically non-equivalent, resulting in six distinct signals in the aromatic region (typically δ 110-160 ppm). The carbon bearing the hydroxyl group (C1) and the carbon bearing the hexyloxy group (C2) will be the most deshielded.

- 3-(Hexyloxy)phenol: Similar to the 2-isomer, six unique aromatic carbon signals are expected. The chemical shifts will be distinct from the 2-isomer, reflecting the meta-relationship of the substituents.

- 4-(Hexyloxy)phenol: Due to symmetry, only four signals are expected for the six aromatic carbons. The carbons bearing the substituents (C1 and C4) and the two pairs of equivalent carbons (C2/C6 and C3/C5) will each give a single resonance[2].

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. All three isomers will exhibit characteristic absorptions for the hydroxyl (O-H) and ether (C-O) functionalities.

- O-H Stretch: A broad absorption band in the region of 3200-3600 cm^{-1} is characteristic of the hydrogen-bonded hydroxyl group in phenols[3]. The exact position and shape of this band can be influenced by intra- and intermolecular hydrogen bonding. In the case of **2-(hexyloxy)phenol**, intramolecular hydrogen bonding between the hydroxyl group and the ether oxygen is possible, which may result in a slightly different O-H band profile compared to the other two isomers.

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- C-O Stretch: All isomers will show C-O stretching vibrations. The aryl-O stretch of the ether will likely appear around 1250-1200 cm^{-1}, while the O-H bend and C-O stretch of the phenol group will also be present. Phenyl alkyl ethers typically show two strong absorbances for C-O stretching[4].

- Aromatic C-H and C=C Bending: Out-of-plane bending bands for the aromatic C-H bonds in the 900-690 cm^{-1} region can be diagnostic of the substitution pattern (ortho, meta, para).

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) will likely produce a molecular ion peak ($[M]^+$) at m/z 194 for all three isomers. However, the fragmentation patterns will differ, providing clues to the substitution pattern.

- Alpha-Cleavage: A common fragmentation pathway for ethers is cleavage of the C-C bond alpha to the oxygen atom. For hexyloxyphenols, this would involve cleavage of the hexyl chain.

- Loss of the Alkyl Chain: Cleavage of the O-alkyl bond can lead to the formation of a hydroxyphenoxy radical and a hexyl cation (m/z 85) or, more likely, a stable phenoxonium ion after rearrangement. Loss of the entire hexyloxy group is also possible.

- Fragmentation of the Aromatic Ring: Phenols can undergo characteristic fragmentation, including the loss of CO[1]. Aromatic ethers can also exhibit cleavage at the bond beta to the aromatic ring[5].

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is sensitive to the electronic structure of conjugated systems. The position of the hexyloxy group, an electron-donating group, will influence the λ_max of the $\pi \rightarrow \pi^*$ transitions of the benzene ring. Phenols typically exhibit two absorption bands in the UV region[6].

- **2-(Hexyloxy)phenol**: The ortho-substitution may lead to steric hindrance that can affect the planarity of the molecule and thus the electronic transitions.

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- 3-(Hexyloxy)phenol: The meta-substitution will have a different electronic effect on the chromophore compared to the ortho and para isomers.
- 4-(Hexyloxy)phenol: The para-substitution allows for maximum resonance interaction between the electron-donating hydroxyl and hexyloxy groups, which is expected to cause a bathochromic (red) shift in the main absorption band compared to phenol itself[7].

Comparative Data Summary

The following table summarizes the expected key spectroscopic data for the three isomers of **2-(hexyloxy)phenol**.

Spectroscopic Technique	2-(Hexyloxy)phenol (Predicted)	3-(Hexyloxy)phenol (Predicted)	4-(Hexyloxy)phenol (Experimental/Predicted)
^{1}H NMR (Aromatic Region)	Complex multiplet, 4H	Complex multiplet, 4H	AA'BB' system (two doublets), 4H
^{13}C NMR (Aromatic Signals)	6 signals	6 signals	4 signals
IR (O-H Stretch, cm^{-1})	~3400 (broad, may show signs of intramolecular H-bonding)	~3400 (broad)	~3350 (broad)
IR (Aryl-O-C Stretch, cm^{-1})	~1250	~1240	~1230
MS (Key Fragments, m/z)	194 ($[M]^+$), fragments from alkyl chain loss	194 ($[M]^+$), fragments from alkyl chain loss	194 ($[M]^+$), 110, 81, 41
UV-Vis (λ_max, nm in EtOH)	~275	~276	~290

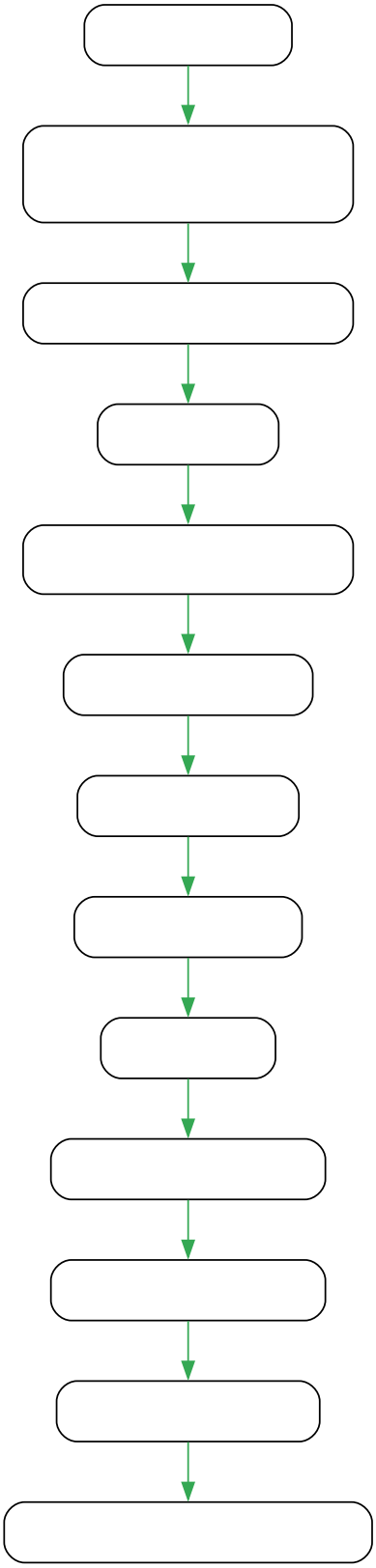
Experimental Protocols

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The following are generalized, yet detailed, protocols for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

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Caption: Workflow for NMR spectroscopic analysis.

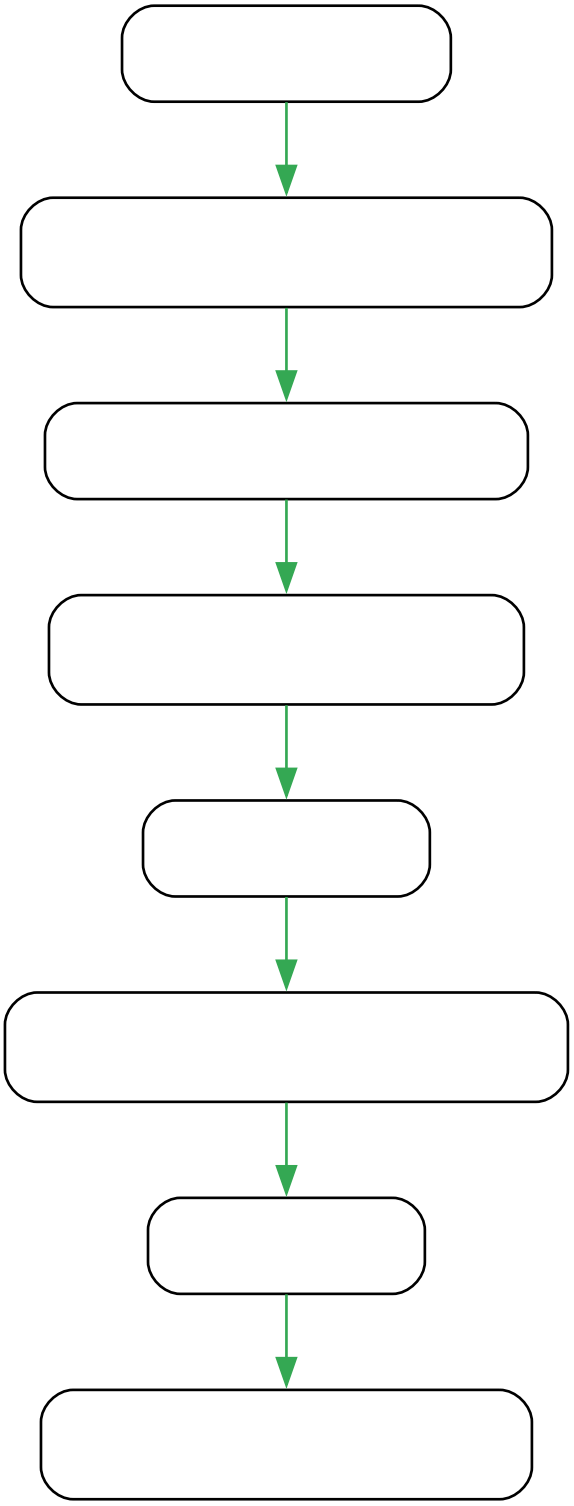
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Detailed Steps:

- Sample Preparation: Accurately weigh 5-10 mg of the hexyloxyphenol isomer and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, DMSO-d_6) in a small vial[8]. The choice of solvent is critical as it can influence the chemical shifts of labile protons, such as the hydroxyl proton[9].
- Filtration: Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter[8].
- Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
  - Acquire a standard ^{1}H NMR spectrum. For unambiguous assignment of the hydroxyl proton, a D_2O exchange experiment can be performed by adding a drop of D_2O to the sample and re-acquiring the spectrum; the O-H peak will disappear or significantly diminish[1].
  - Acquire a proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans should be acquired to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS)[10].

Infrared (IR) Spectroscopy

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Caption: Workflow for ATR-FTIR spectroscopic analysis.

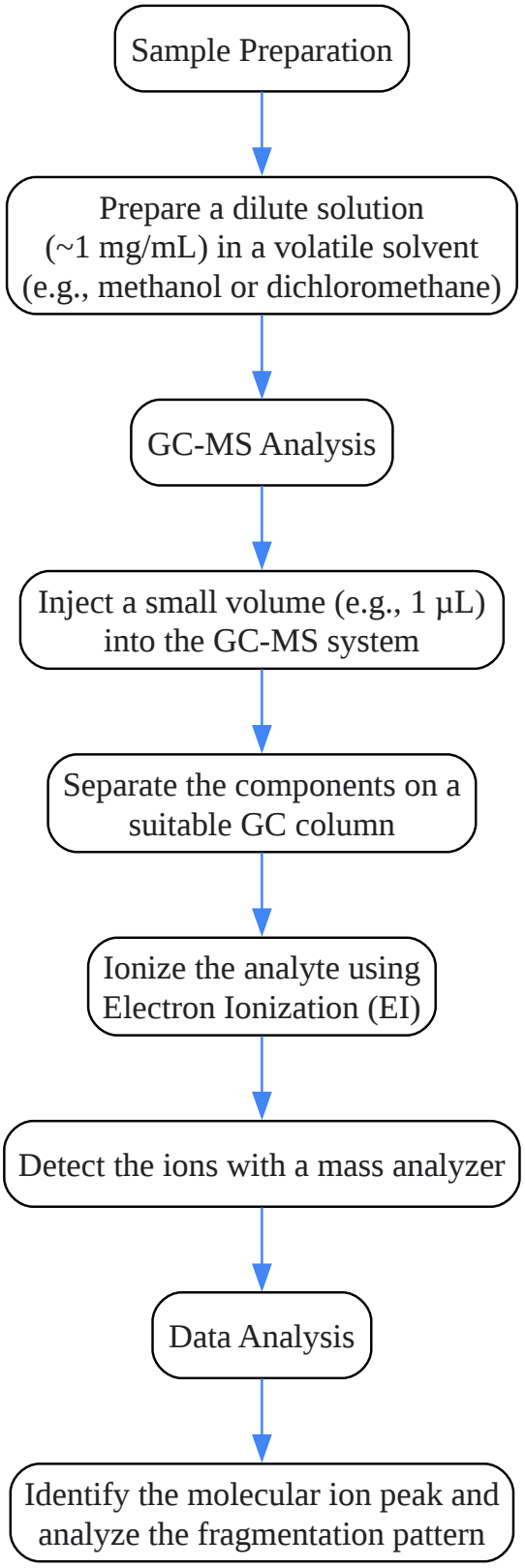
Detailed Steps:

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- Instrument Preparation: Ensure the ATR crystal of the FTIR spectrometer is clean. Record a background spectrum of the clean, empty crystal[11].
- Sample Application: Place a small drop of the neat liquid hexyloxyphenol isomer directly onto the ATR crystal. If the sample is a solid, a small amount of the solid can be pressed onto the crystal.
- Data Acquisition: Acquire the IR spectrum over a typical range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. Co-adding 16 or 32 scans is usually sufficient to obtain a high-quality spectrum.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

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Caption: Workflow for GC-MS analysis.

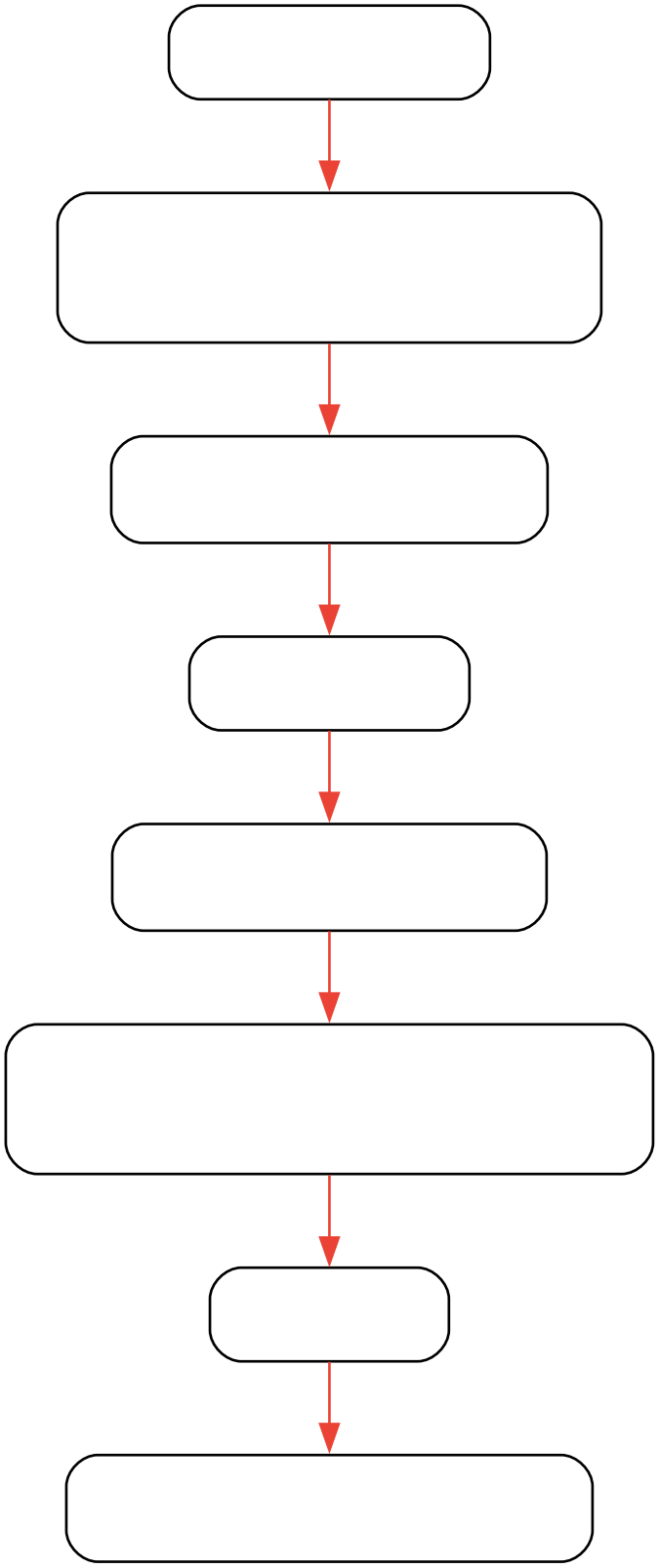
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Detailed Steps:

- Sample Preparation: Prepare a dilute solution of the analyte (approximately 1 mg/mL) in a volatile solvent such as methanol or dichloromethane.
- GC-MS Analysis:
  - Inject a small volume (e.g., 1 µL) of the sample solution into the gas chromatograph-mass spectrometer (GC-MS).
  - The sample is vaporized and separated on a capillary GC column (e.g., a nonpolar column like DB-5ms).
  - As the analyte elutes from the GC column, it enters the mass spectrometer and is ionized, typically by electron ionization (EI) at 70 eV.
  - The resulting ions are separated by their mass-to-charge ratio (m/z) by a mass analyzer and detected.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions.

UV-Vis Spectroscopy

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Caption: Workflow for UV-Vis spectroscopic analysis.

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Detailed Steps:

- Sample Preparation: Prepare a stock solution of the hexyloxyphenol isomer in a UV-transparent solvent, such as ethanol or methanol. From this stock solution, prepare a series of dilutions to find a concentration that gives a maximum absorbance in the range of 0.5-1.5.
- Data Acquisition:
  - Use a dual-beam UV-Vis spectrophotometer.
  - Fill a cuvette with the pure solvent to be used as a blank and record a baseline spectrum.
  - Record the absorbance spectrum of each of the sample dilutions over a wavelength range of approximately 200-400 nm.
- Data Analysis: Plot absorbance versus wavelength to identify the wavelength(s) of maximum absorbance (λ_max).

Conclusion

The spectroscopic techniques of NMR, IR, MS, and UV-Vis provide a powerful and complementary suite of tools for the unambiguous differentiation of the positional isomers of **2-(hexyloxy)phenol**. ^{1}H and ^{13}C NMR are particularly definitive in establishing the substitution pattern on the aromatic ring. While IR and UV-Vis spectroscopy offer valuable confirmatory information about the functional groups and conjugated system, mass spectrometry provides molecular weight confirmation and insights into fragmentation pathways. The application of these techniques, guided by the protocols outlined herein, ensures the rigorous structural characterization required in modern chemical research and drug development.

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